

Genevant CL1: A Biodegradable Ionizable Lipid for Enhanced Nucleic Acid Delivery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Genevant CL1

Cat. No.: B10855636

[Get Quote](#)

An In-depth Technical Guide on the Biodegradability and Clearance Profile of **Genevant CL1**

Introduction

Genevant CL1, also referred to as Lipid 10 in scientific literature, is a novel, biodegradable ionizable lipid designed for the formulation of lipid nanoparticles (LNPs) for the delivery of nucleic acid-based therapeutics and vaccines.[1][2][3][4] A key feature of Genevant's LNP platform is the emphasis on rapid lipid metabolism, which aims to reduce lipid accumulation and improve the overall tolerability of the delivery system.[4] The biodegradability of the ionizable lipid component is a critical factor in mitigating potential inflammatory responses and enhancing the safety profile of LNP-delivered therapies. Faster clearance of the ionizable lipid from tissues has been shown to correlate with a lower inflammatory response while preserving strong vaccine immunogenicity. This technical guide provides a comprehensive overview of the available data on the biodegradability and clearance profile of **Genevant CL1**, including quantitative data, experimental methodologies, and relevant biological pathways.

Biodegradability and Clearance Profile

Studies have demonstrated that LNPs formulated with **Genevant CL1** exhibit a favorable clearance profile. Following administration, the lipid component is metabolized and cleared from the body.

Quantitative Data Summary

The following table summarizes the key quantitative findings related to the clearance of **Genevant CL1** from in vivo studies.

Parameter	Species	Tissue	Time Point	Observation	Reference
Lipid Levels	Rat	Liver	1 hour	Rapid accumulation	
Lipid Levels	Rat	Liver	2 weeks	Steady decline, similar to MC3	

Note: Specific half-life data for **Genevant CL1** is not publicly available in the reviewed literature.

Experimental Protocols

The following sections detail the methodologies employed in the studies that generated the data on **Genevant CL1**'s biodegradability and clearance.

In Vivo Clearance Study

Objective: To determine the clearance profile of **Genevant CL1** from the liver following intravenous administration.

Animal Model: Male Sprague-Dawley rats.

Methodology:

- LNPs were formulated with **Genevant CL1** and a payload (e.g., siRNA or mRNA).
- A single dose of the LNP formulation was administered intravenously (IV) to the rats.
- At various time points (e.g., 1 hour, 24 hours, 48 hours, 7 days, 14 days), animals were euthanized.

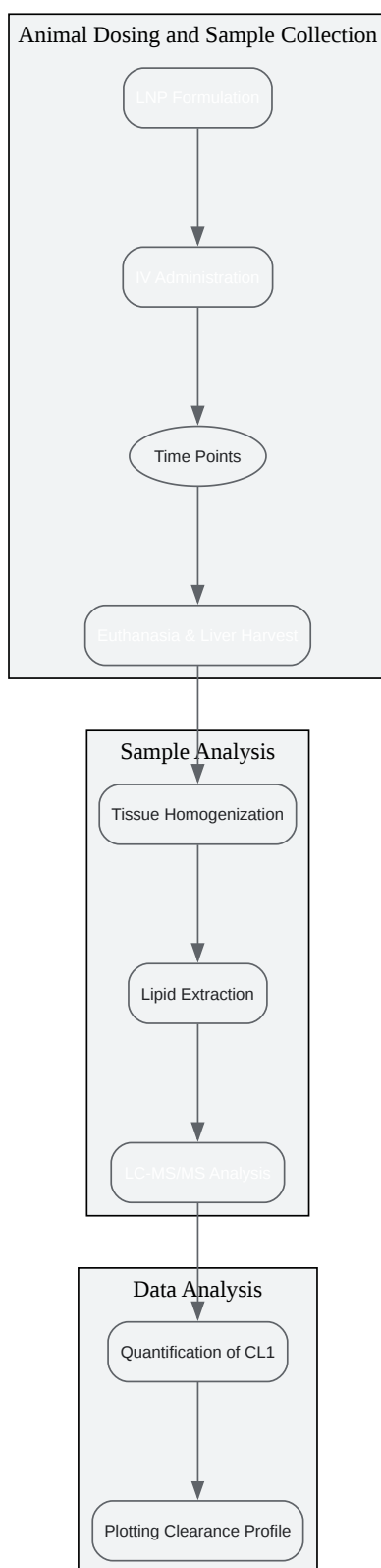
- Liver tissue was harvested from each animal.
- The concentration of **Genevant CL1** in the liver tissue was quantified using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- The decline in lipid levels over time was plotted to assess the clearance profile.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- **Sample Preparation:** Liver tissue was homogenized and subjected to a liquid-liquid or solid-phase extraction procedure to isolate the lipid components.
- **Chromatography:** The extracted lipid samples were separated on a reverse-phase C18 column using a gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile or methanol with 0.1% formic acid).
- **Mass Spectrometry:** The eluent from the LC column was introduced into a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Specific precursor-to-product ion transitions for **Genevant CL1** were monitored for quantitative analysis.

Visualizations

Experimental Workflow for In Vivo Clearance Study

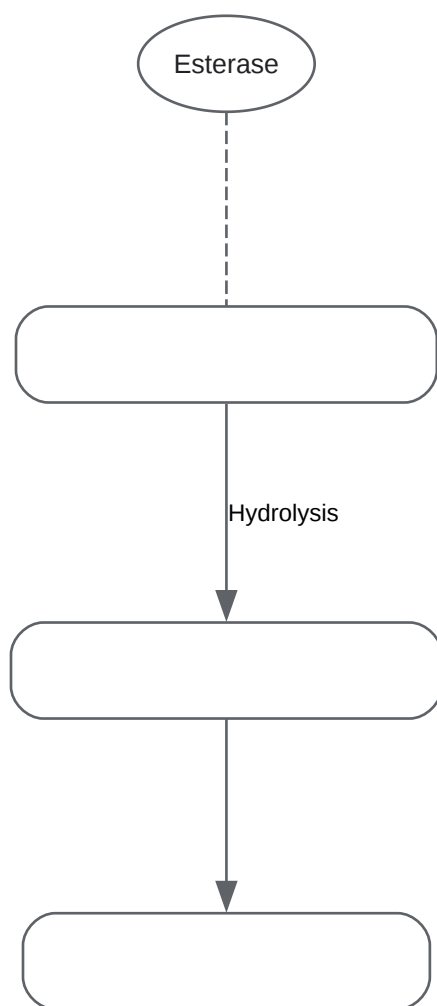


[Click to download full resolution via product page](#)

Caption: Workflow for determining the in vivo clearance of **Genevant CL1**.

Proposed Metabolic Pathway of Ester-Containing Ionizable Lipids

Ionizable lipids containing ester bonds, such as **Genevant CL1**, are designed to be biodegradable through enzymatic hydrolysis. The ester linkages are susceptible to cleavage by esterase enzymes that are ubiquitously present in the body, particularly in the liver. This metabolic process breaks down the lipid into smaller, more polar components that can be more readily eliminated from the body.



[Click to download full resolution via product page](#)

Caption: Proposed enzymatic degradation pathway for **Genevant CL1**.

Conclusion

The available data indicates that **Genevant CL1** is designed for biodegradability, leading to a favorable clearance profile from the liver. This characteristic is a critical design feature aimed at enhancing the safety and tolerability of LNP-based nucleic acid therapies. Further detailed studies on the specific metabolites and the precise pharmacokinetic parameters would provide a more complete understanding of the disposition of **Genevant CL1** in vivo. The experimental protocols outlined in this guide provide a framework for conducting such investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Unsaturated, Trialkyl Ionizable Lipids are Versatile Lipid-Nanoparticle Components for Therapeutic and Vaccine Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Genevant LIPID CL1|Ionizable Lipid for LNP [dcchemicals.com]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Genevant CL1: A Biodegradable Ionizable Lipid for Enhanced Nucleic Acid Delivery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855636#genevant-cl1-biodegradability-and-clearance-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com